

# A Researcher's Guide to HPLC-Based Purity Assessment of PEGylated Proteins

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## Compound of Interest

Compound Name: *m*-PEG21-OH

Cat. No.: B11931287

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The covalent attachment of polyethylene glycol (PEG) chains to therapeutic proteins, a process known as PEGylation, is a widely adopted strategy to enhance their pharmacokinetic and pharmacodynamic properties. This modification can lead to improved solubility, increased serum half-life, and reduced immunogenicity. However, the inherent heterogeneity of the PEGylation reaction presents a significant analytical challenge, necessitating robust methods to accurately assess the purity of the final product. High-Performance Liquid Chromatography (HPLC) stands as a cornerstone technique for the characterization and quality control of PEGylated proteins.

This guide provides a comparative overview of the most commonly employed HPLC methods for purity assessment of PEGylated proteins: Size-Exclusion Chromatography (SEC-HPLC), Reversed-Phase Chromatography (RP-HPLC), Ion-Exchange Chromatography (IEX-HPLC), and Hydrophobic Interaction Chromatography (HIC-HPLC). We will delve into the principles of each technique, present comparative data in structured tables, and provide

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